

Spectroscopic Characterization of 7-Chlorobenzo[d]isoxazol-3-amine: A Technical Guide

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Compound of Interest

Compound Name: 7-Chlorobenzo[d]isoxazol-3-amine

CAS No.: 927413-64-7

Cat. No.: B1428426

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a detailed analysis of the predicted spectroscopic data for **7-Chlorobenzo[d]isoxazol-3-amine** (CAS No. 927413-64-7), a heterocyclic compound of interest in medicinal chemistry.^{[1][2][3]} Due to the limited availability of public experimental spectra, this document leverages established spectroscopic principles and data from analogous structures to offer a comprehensive interpretation of its predicted Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. The guide is intended to assist researchers in the identification, characterization, and quality control of this molecule.

Introduction

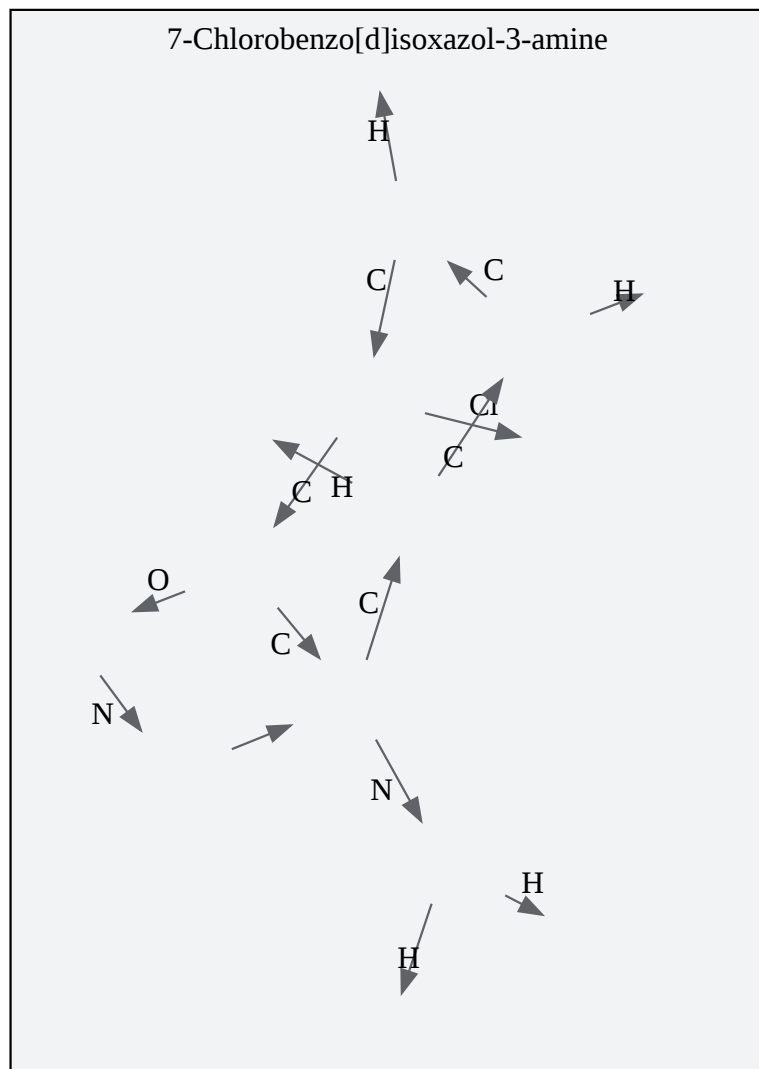
7-Chlorobenzo[d]isoxazol-3-amine belongs to the benzisoxazole class of heterocyclic compounds. The isoxazole moiety is a prominent scaffold in numerous pharmacologically active molecules, exhibiting a wide range of biological activities.^[4] The presence of a chlorine

atom and an amino group on the benzisoxazole core is expected to significantly influence its physicochemical and biological properties. Accurate spectroscopic characterization is paramount for confirming the structure and purity of this compound in research and development settings.

This guide provides an in-depth predictive analysis of the ^1H NMR, ^{13}C NMR, IR, and MS spectra of **7-Chlorobenzo[d]isoxazol-3-amine**. The interpretations are grounded in fundamental spectroscopic theory and comparative data from related structures.

Molecular Structure and Properties

- Molecular Formula: $\text{C}_7\text{H}_5\text{ClN}_2\text{O}$ [2][3]
- Molecular Weight: 168.58 g/mol [2][3]
- Structure:



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Caption: Molecular structure of **7-Chlorobenzo[d]isoxazol-3-amine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy (Predicted)

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. The following are the predicted ^1H and ^{13}C NMR spectral data for **7-Chlorobenzo[d]isoxazol-3-amine**, typically recorded in a solvent like DMSO- d_6 or CDCl_3 .

^1H NMR Spectroscopy

The proton NMR spectrum is expected to show signals corresponding to the aromatic protons and the amine protons.

Table 1: Predicted ^1H NMR Data for **7-Chlorobenzo[d]isoxazol-3-amine**

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~ 7.0 - 7.5	m	3H	Ar-H
~ 5.0 - 6.0	br s	2H	-NH ₂

Interpretation:

- Aromatic Protons (Ar-H):** The three aromatic protons on the benzene ring are expected to appear as a complex multiplet (m) in the region of δ 7.0-7.5 ppm. The exact chemical shifts and coupling patterns will depend on the electronic effects of the chlorine atom and the fused isoxazole ring.
- Amine Protons (-NH₂):** The two protons of the primary amine group are expected to appear as a broad singlet (br s) between δ 5.0 and 6.0 ppm. The broadness of this signal is due to quadrupole broadening from the nitrogen atom and potential hydrogen exchange with trace amounts of water in the NMR solvent. The chemical shift can also vary with concentration and temperature.

^{13}C NMR Spectroscopy

The carbon NMR spectrum will provide information about the carbon skeleton of the molecule.

Table 2: Predicted ^{13}C NMR Data for **7-Chlorobenzo[d]isoxazol-3-amine**

Chemical Shift (δ , ppm)	Assignment
~ 160 - 165	C=N
~ 150 - 155	C-O
~ 130 - 135	C-Cl
~ 110 - 130	Ar-C
~ 100 - 110	Ar-C

Interpretation:

- The spectrum is predicted to show seven distinct carbon signals.
- The carbon atom of the C=N bond in the isoxazole ring is expected to be the most downfield signal.
- The carbon atom attached to the oxygen (C-O) will also be significantly downfield.
- The carbon atom bonded to the chlorine atom (C-Cl) will be influenced by the halogen's electronegativity.
- The remaining aromatic carbons will appear in the typical aromatic region.

Infrared (IR) Spectroscopy (Predicted)

IR spectroscopy is used to identify the functional groups present in a molecule.

Table 3: Predicted IR Absorption Bands for **7-Chlorobenzo[d]isoxazol-3-amine**

Wavenumber (cm ⁻¹)	Intensity	Assignment
3450 - 3300	Medium	N-H stretching (asymmetric and symmetric)
1650 - 1600	Medium	N-H bending (scissoring)
1600 - 1450	Medium-Strong	C=C and C=N stretching (aromatic and isoxazole rings)
1350 - 1250	Strong	C-N stretching (aromatic amine)
800 - 700	Strong	C-Cl stretching
900 - 675	Medium-Strong	Ar-H out-of-plane bending

Interpretation:

- **N-H Vibrations:** The presence of a primary amine group (-NH₂) is expected to give rise to two distinct N-H stretching bands in the 3450-3300 cm⁻¹ region (one for asymmetric and one for symmetric stretching) and an N-H bending vibration around 1650-1600 cm⁻¹.^[5]
- **Aromatic and Isoxazole Ring Vibrations:** The C=C and C=N stretching vibrations of the aromatic and isoxazole rings will appear in the 1600-1450 cm⁻¹ region.
- **C-N and C-Cl Stretching:** A strong band corresponding to the C-N stretching of the aromatic amine is expected around 1350-1250 cm⁻¹.^[5] The C-Cl stretching vibration will likely be observed in the fingerprint region, typically between 800 and 700 cm⁻¹.

Mass Spectrometry (MS) (Predicted)

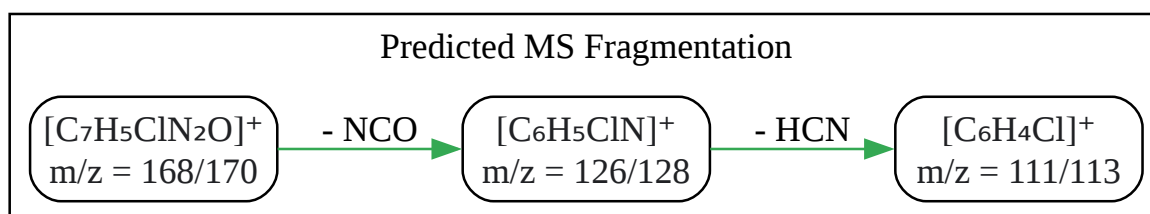
Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule.

Predicted Mass Spectrum:

- **Molecular Ion (M⁺):** The mass spectrum is expected to show a molecular ion peak at m/z 168. Due to the presence of the chlorine-37 isotope, an M+2 peak at m/z 170 with an

intensity of approximately one-third of the M^+ peak is also anticipated.

- Major Fragmentation Pathways: The fragmentation of the isoxazole ring is a key pathway. Common fragmentations include the cleavage of the N-O bond, followed by the loss of small neutral molecules like CO or HCN.



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Caption: Predicted major fragmentation pathway for **7-Chlorobenzo[d]isoxazol-3-amine**.

Experimental Protocols

While experimental data for the title compound is not readily available, the following are standard protocols for acquiring the spectroscopic data discussed.

NMR Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of **7-Chlorobenzo[d]isoxazol-3-amine** in approximately 0.7 mL of a deuterated solvent (e.g., DMSO- d_6 or $CDCl_3$) in an NMR tube.
- Data Acquisition: Acquire 1H and ^{13}C NMR spectra on a 400 MHz or higher field NMR spectrometer.
- Data Processing: Process the raw data using appropriate software to perform Fourier transformation, phase correction, and baseline correction.
- Analysis: Integrate the peaks in the 1H NMR spectrum and assign the chemical shifts in both 1H and ^{13}C spectra to the corresponding atoms in the molecule.

IR Spectroscopy

- **Sample Preparation:** Prepare a KBr pellet by mixing a small amount of the sample with dry potassium bromide and pressing it into a thin disk. Alternatively, for an Attenuated Total Reflectance (ATR) accessory, place a small amount of the solid sample directly on the ATR crystal.
- **Data Acquisition:** Record the IR spectrum using a Fourier Transform Infrared (FTIR) spectrometer, typically in the range of 4000-400 cm^{-1} .
- **Analysis:** Identify the characteristic absorption bands and assign them to the corresponding functional groups.

Mass Spectrometry

- **Sample Introduction:** Introduce a dilute solution of the sample into the mass spectrometer via a suitable ionization source, such as Electrospray Ionization (ESI) or Electron Impact (EI).
- **Data Acquisition:** Acquire the mass spectrum, ensuring to scan a mass range that includes the expected molecular ion.
- **Analysis:** Identify the molecular ion peak (and its isotopic pattern) to confirm the molecular weight. Analyze the fragmentation pattern to gain further structural information.

Conclusion

This technical guide provides a comprehensive overview of the predicted spectroscopic characteristics of **7-Chlorobenzo[d]isoxazol-3-amine**. While based on predictive analysis, the information herein serves as a valuable resource for researchers working with this compound, aiding in its identification and characterization. It is recommended that experimental data be acquired to confirm these predictions.

References

- University of Calgary. (n.d.). IR: amines. Retrieved January 19, 2026, from [\[Link\]](#)
- PubChem. (n.d.). 1,2-Benzoxazol-3-amine. Retrieved January 19, 2026, from [\[Link\]](#)
- ProQuest. (n.d.). N-[3-(Chloromethyl)-1,2-benzisoxazol-5-yl]acetamide. Retrieved January 19, 2026, from [\[Link\]](#)

- Chemistry LibreTexts. (2024, March 24). 24.10: Spectroscopy of Amines. Retrieved January 19, 2026, from [[Link](#)]

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Sources

- 1. [927413-64-7\[7-Chlorobenzo\[d\]isoxazol-3-amine\]](#)BLD Pharm [[bldpharm.com](#)]
- 2. [chemscene.com](#) [[chemscene.com](#)]
- 3. [7-chlorobenzo\[d\]isoxazol-3-amine](#) | CymitQuimica [[cymitquimica.com](#)]
- 4. [1,2-Benzoxazol-3-amine](#) | C₇H₆N₂O | CID 2779749 - PubChem [[pubchem.ncbi.nlm.nih.gov](#)]
- 5. [7-chlorobenzo\[d\]isoxazol-3-amine](#) | CymitQuimica [[cymitquimica.com](#)]
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